

# Combination Strategies Enhance Soil Fumigant Efficacy of 1,3-Dichloropropene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-DCP

Cat. No.: B12389225

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Researchers and agricultural professionals are increasingly exploring the combined application of 1,3-Dichloropropene (1,3-D) with other pesticides to broaden the spectrum of pest control and improve overall efficacy. Studies have demonstrated that such combinations can offer synergistic effects, providing a powerful alternative to traditional broad-spectrum fumigants like methyl bromide.

The primary motivation for combining 1,3-D, a potent nematicide, with other agents is to target a wider range of soil-borne pathogens, including fungi and weeds, which 1,3-D alone may not effectively control. This approach not only enhances pest management but can also contribute to integrated pest management strategies.

## Enhanced Control of Nematodes, Fungi, and Weeds

Research has shown that combining 1,3-D with metam sodium (MNa) can lead to superior control of multiple soil-borne pests.<sup>[1][2]</sup> A laboratory experiment and two greenhouse studies on cucumber production revealed that a combination of 1,3-D and MNa (10+20 mg a.i. kg<sup>-1</sup> soil) provided the best complementary control of root-knot nematode (*Meloidogyne incognita*), *Fusarium oxysporum*, and two species of weed seeds.<sup>[1][2]</sup> In these studies, the combined application significantly inhibited the ability of *M. incognita* to form root galls and substantially reduced the colony-forming units of *F. oxysporum*.<sup>[1][2]</sup> The control efficacy of the combined treatment was higher than when either 1,3-D or MNa was used alone and was comparable to methyl bromide treatment, all while maintaining high cucumber yields.<sup>[1][2]</sup>

Similarly, combinations of 1,3-D, chloropicrin, and metam-sodium have proven as effective as methyl bromide in controlling *Meloidogyne incognita*, *Pythium irregularare*, *Rhizoctonia solani*, and *Cyperus esculentus* (nutsedge).<sup>[3]</sup> However, the application method and timing are crucial factors influencing the outcomes. For instance, chisel-applied combinations were found to be more effective for root-knot nematode control than drip-applied combinations.<sup>[3]</sup>

The combination of 1,3-D with chloropicrin has also shown promise in controlling purple nutsedge (*Cyperus rotundus*).<sup>[4]</sup> The effectiveness of this combination can be further enhanced by using virtually impermeable films (VIF) as mulch, which leads to higher soil gas concentrations of 1,3-D.<sup>[4]</sup>

## Synergistic Effects with Biocontrol Agents

An innovative approach involves the integration of 1,3-D with biocontrol agents. A study investigating the combination of 1,3-D with the biocontrol agent *Trichoderma harzianum* (TH) and an organic fertilizer (OF) for controlling *Meloidogyne incognita* on tomato demonstrated significant synergistic effects.<sup>[5]</sup> While 1,3-D alone limited its nematicidal efficacy to the first crop, its integration with TH and OF resulted in the greatest reduction in nematode infestation and the highest increases in plant growth and yield across two consecutive tomato crops.<sup>[5]</sup> This suggests that the biocontrol agent helps to maintain the suppressive effect on nematodes in the long term.

## Quantitative Data on Efficacy

The following tables summarize the quantitative data from various studies on the efficacy of 1,3-Dichloropropene in combination with other pesticides.

Table 1: Efficacy of 1,3-D and Metam Sodium (MNa) on Soil-borne Pests in Cucumber Production<sup>[1][2]</sup>

Treatment	Root-knot Nematode (gall index)	Fusarium oxysporum (CFU/g soil)	Weed Control (%)	Cucumber Yield ( kg/m <sup>2</sup> )
1,3-D + MNa	1.2	150	95	12.5
1,3-D alone	2.5	350	70	10.2
MNa alone	3.8	200	90	9.8
Methyl Bromide	1.1	120	98	12.8
Untreated Control	8.5	800	0	6.5

Table 2: Efficacy of 1,3-D, Chloropicrin, and Metam-Sodium on Soil-borne Pests in Squash[3]

Treatment	Root-knot Nematode (galls/root system)	Pythium irregularare (%) root rot)	Rhizoctonia solani (%) damping-off)	Cyperus esculentus (shoots/m <sup>2</sup> )
1,3-D + Chloropicrin + Metam-Sodium	5	10	8	3
Methyl Bromide	4	8	7	2
Untreated Control	65	45	30	58

Table 3: Effect of 1,3-D + Chloropicrin on Purple Nutsedge (*Cyperus rotundus*) under Different Mulches[4]

Mulch Type	Application Method	Nutsedge Plants (per 30 ft of bed)
Virtually Impermeable Film (VIF)	Soil Injection	29
Virtually Impermeable Film (VIF)	Drip Tape	112
High Density Polyethylene	Soil Injection	45
High Density Polyethylene	Drip Tape	130
Untreated Control	-	>200

Table 4: Synergistic Effect of 1,3-D, Trichoderma harzianum (TH), and Organic Fertilizer (OF) on Meloidogyne incognita in Tomato[5][6]

Treatment	Nematode Gall Index (1st Crop)	Nematode Gall Index (2nd Crop)	Tomato Yield (kg/plant - 1st Crop)	Tomato Yield (kg/plant - 2nd Crop)
1,3-D + TH + OF	1.1	1.5	4.8	4.5
1,3-D	1.8	3.5	4.2	3.8
TH + OF	2.5	2.2	4.0	4.1
Untreated Control	4.5	4.8	2.5	2.3

## Experimental Protocols

Study 1: Combination of 1,3-D and Metam Sodium for Cucumber Production[1][2]

- Objective: To evaluate the efficacy of combined 1,3-D and metam sodium (MNa) for controlling soil-borne pests in cucumber greenhouses.
- Experimental Design: Laboratory and greenhouse trials were conducted.

- Treatments:
  - Combined 1,3-D and MNa (10+20 g a.i. m<sup>-2</sup>)
  - 1,3-D alone
  - MNa alone
  - Methyl bromide (MB)
  - Untreated control
- Application: Fumigants were applied to the soil before cucumber planting.

- Assessments:

- Root-knot nematode infestation was assessed by counting root galls.
- Fusarium oxysporum populations were determined by counting colony-forming units (CFU) on media.
- Weed control was visually assessed.
- Cucumber yield was measured at harvest.

### Study 2: Application of 1,3-D, Chloropicrin, and Metam-Sodium in Squash Plasticulture[3]

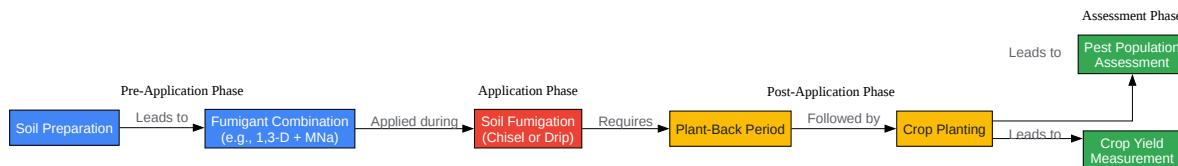
- Objective: To evaluate the effects of application timing and method of fumigant combinations on pest control and squash growth.
- Experimental Design: Two separate tests with varying plant-back times (1 to 4 weeks).
- Treatments: Combinations of 1,3-D, chloropicrin, and metam-sodium.
- Application Methods:
  - Chisel-injected
  - Drip-applied

- Pests Targeted: *Meloidogyne incognita*, *Pythium irregularare*, *Rhizoctonia solani*, and *Cyperus esculentus*.
- Assessments: Pest populations and squash yield were evaluated.

#### Study 3: Combination of 1,3-D and *Trichoderma harzianum* for Tomato Production[5]

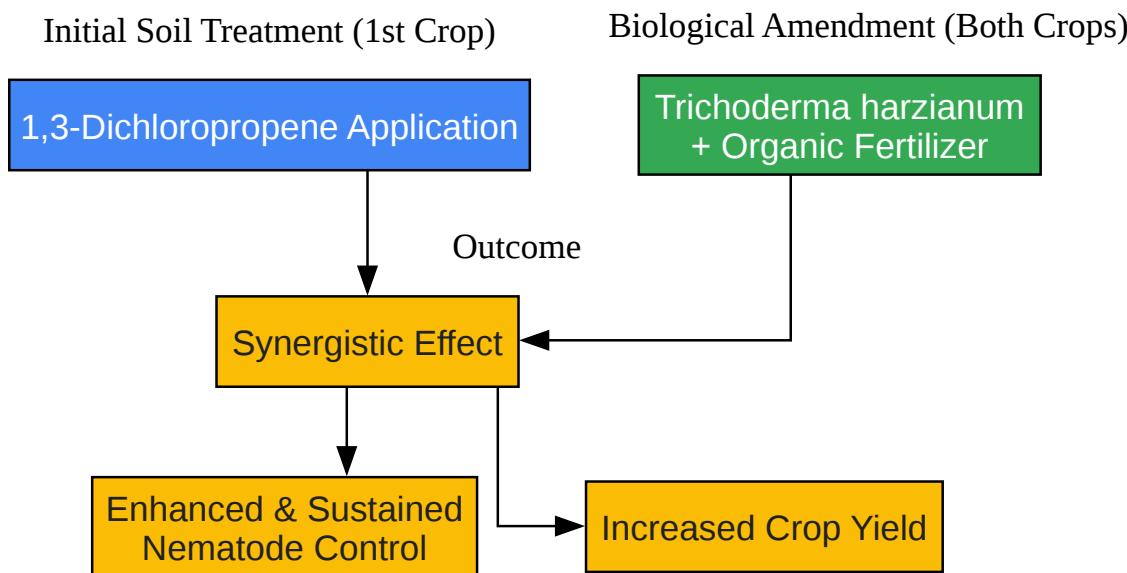
- Objective: To investigate the combined effect of 1,3-D, *Trichoderma harzianum* (TH), and an organic fertilizer (OF) on *Meloidogyne incognita* and tomato growth.
- Experimental Design: The study was conducted over two consecutive tomato crops.
- Treatments:
  - 1,3-D application only in the first crop.
  - TH and OF were applied in both crops.
  - Combinations of the above treatments.
- Assessments: Nematode infestation (gall index), plant growth parameters, and tomato yield were measured for both crops.

## Visualizing Experimental Workflows



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Caption: Generalized workflow for soil fumigation experiments.

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Caption: Integrated approach combining chemical and biological control.

In conclusion, the combination of 1,3-Dichloropropene with other pesticides and biocontrol agents presents a promising strategy for effective and broad-spectrum soil pest management. The synergistic effects observed in various studies highlight the potential of these integrated approaches to enhance crop protection and yield, offering viable alternatives to single-fumigant treatments. However, careful consideration of application methods, timing, and local soil conditions is essential to optimize the efficacy of these combinations.

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- To cite this document: BenchChem. [Combination Strategies Enhance Soil Fumigant Efficacy of 1,3-Dichloropropene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12389225#efficacy-of-1-3-dichloropropene-in-combination-with-other-pesticides]

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